

Stereochemical Analysis and Structural Properties of (4-Chlorophenyl)methyl 2-aminoacetate

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Compound of Interest

Compound Name: (4-Chlorophenyl)methyl 2-aminoacetate

Cat. No.: B15268092

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Executive Summary & Stereochemical Definition

(4-Chlorophenyl)methyl 2-aminoacetate is the ester formed between glycine (2-aminoacetic acid) and 4-chlorobenzyl alcohol.

- IUPAC Name: (4-Chlorophenyl)methyl 2-aminoacetate[2]
- Common Name: 4-Chlorobenzyl glycinate[3][4][5]
- CAS Registry: 14266-68-3 (Generic for Glycine benzyl esters, specific derivatives vary)
- Molecular Formula:
[2]
- Molecular Weight: 199.63 g/mol (Free base)[2]

The Stereochemical Paradox

The prompt requests the "stereochemistry" of this molecule. A rigorous structural analysis reveals that **(4-Chlorophenyl)methyl 2-aminoacetate** is achiral. It possesses no stereogenic centers (chiral carbons).

- The

-carbon of the glycine moiety is bonded to two identical hydrogen atoms.
- The benzylic carbon of the ester linkage is bonded to two identical hydrogen atoms.

However, the molecule is prochiral. The two

-protons on the glycine unit are enantiotopic. In a chiral environment (e.g., an enzyme active site or a chiral phase-transfer catalyst), these protons become distinguishable, allowing for stereoselective substitution. This property makes the molecule a vital template for Asymmetric Alkylation (e.g., O'Donnell Chemistry).

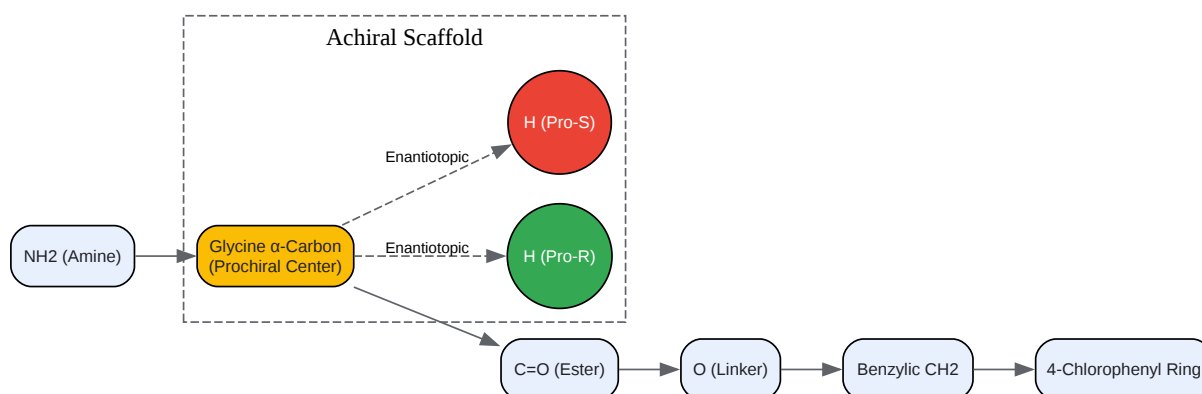
Structural Elucidation & Prochirality

To understand the stereochemical utility of this achiral molecule, one must analyze the connectivity and the symmetry of the glycine

-carbon.

Molecular Connectivity Diagram

The following diagram illustrates the structure, highlighting the Pro-R and Pro-S hydrogens responsible for its prochiral nature.



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Figure 1: Structural connectivity of 4-Chlorobenzyl glycinate highlighting the enantiotopic protons at the

-position.

Prochirality Explained

The glycine

-carbon is

hybridized with two identical ligands (H).

- Substitution Test: Replacing one H with a deuterium (D) or an alkyl group creates a chiral center.
- Symmetry: The molecule possesses a plane of symmetry passing through the plane (assuming a specific conformation).
- Relevance: In asymmetric synthesis, a chiral catalyst can block one face of the enolate derived from this ester, forcing reaction at only the Re or Si face, effectively replacing one specific proton (Pro-R or Pro-S) to generate a chiral amino acid.

Critical Disambiguation

In drug development literature, this compound is frequently confused with its chiral isomer. It is imperative to distinguish between the two:

Feature	(4-Chlorophenyl)methyl 2-aminoacetate	Methyl 2-amino-2-(4-chlorophenyl)acetate
Common Name	4-Chlorobenzyl glycinate	4-Chlorophenylglycine methyl ester
Structure		
Chirality	Achiral (Prochiral)	Chiral (R/S Enantiomers)
Stereocenter	None	-Carbon attached to Phenyl ring
Primary Use	Scaffold for Asymmetric Alkylation	Intermediate for Clopidogrel/Baclofen analogs
CAS	14266-68-3 (General)	42718-19-4 (HCl salt)

Note: If your interest lies in the synthesis of Baclofen or Clopidogrel analogs, you are likely looking for the column on the right. If you are performing de novo asymmetric synthesis of amino acids, you are using the molecule on the left.

Synthetic Protocols

Synthesis of 4-Chlorobenzyl Glycinate (HCl Salt)

This protocol describes the direct Fischer esterification, which is the most robust method for generating the ester while avoiding racemization (not an issue here, but good practice).

Reagents

- Glycine (1.0 equiv)
- 4-Chlorobenzyl alcohol (1.2 equiv)

- -Toluenesulfonic acid (p-TsOH) (1.1 equiv)
- Solvent: Toluene or Benzene (for azeotropic water removal)

Step-by-Step Methodology

- Setup: Equip a round-bottom flask with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Charging: Add Glycine (7.5 g, 100 mmol), 4-Chlorobenzyl alcohol (17.1 g, 120 mmol), and p-TsOH (20.9 g, 110 mmol) to 250 mL of Toluene.
- Reflux: Heat the mixture to reflux (). Water generated by the reaction will collect in the Dean-Stark trap. Monitor until theoretical water volume (~1.8 mL) is collected (approx. 4–6 hours).
- Isolation: Cool the reaction to room temperature. The product often precipitates as the p-TsOH salt.
- Purification: Filter the solid. Wash with cold diethyl ether to remove excess alcohol.
- Free Base Conversion (Optional): Suspend the salt in DCM and wash with saturated . Dry the organic layer over and concentrate to yield the free amine oil.

Yield: Typically 85–95%.^[6] Purity Check:

NMR (DMSO-

) should show a singlet at

ppm (Glycine

) and a singlet at

ppm (Benzylic

).

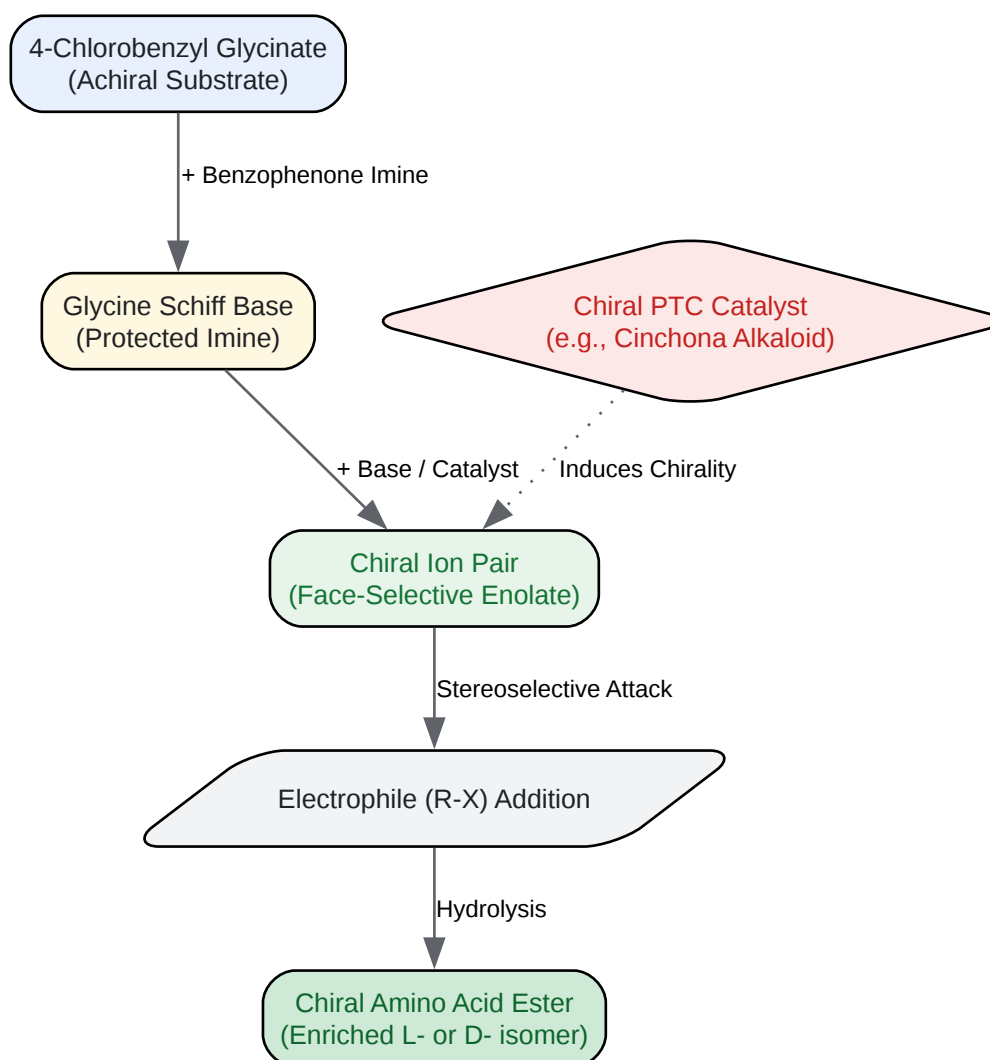
Applications in Asymmetric Synthesis

The primary "stereochemical" application of 4-Chlorobenzyl glycinate is its conversion into a Schiff Base (e.g., with Benzophenone imine), followed by Asymmetric Phase-Transfer Catalysis (PTC). This process transforms the achiral glycine unit into a chiral

-amino acid.

The O'Donnell Alkylation Pathway

This workflow demonstrates how the achiral scaffold is used to generate chirality.



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Figure 2: The O'Donnell Asymmetric Alkylation workflow using 4-Chlorobenzyl glycinate as the pro-nucleophile.

Mechanistic Insight[4][7][8]

- Protection: The amine is protected as a benzophenone imine to increase the acidity of the α -protons (in DMSO).
- Deprotonation: A base (e.g., KOH) deprotonates the α -carbon, forming an enolate.
- Chiral Induction: A chiral Phase Transfer Catalyst (e.g., a Cinchonidine derivative) forms a tight ion pair with the enolate. The bulky geometry of the catalyst blocks one face of the planar enolate.
- Alkylation: The electrophile (4-chlorobenzyl bromide) attacks the unblocked face, creating a new stereocenter with high enantiomeric excess (95%).
- Role of 4-Chlorobenzyl: The electron-withdrawing nature of the 4-chloro group on the ester makes the α -protons slightly more acidic than a standard methyl ester, potentially enhancing reaction rates.

Physicochemical Data Table

Property	Value	Notes
Molecular Weight	236.09 g/mol	As Hydrochloride salt
Appearance	White crystalline solid	As Hydrochloride salt
Melting Point	178–180 °C	HCl salt (Lit.[7] range for benzyl glycinate)
Solubility	Water, Methanol, DMSO	HCl salt
Solubility	DCM, Ethyl Acetate	Free base
pKa	~9.6 (Ammonium)	Typical for glycine esters
H-Bond Donors	3	As HCl salt ()
H-Bond Acceptors	3	Carbonyl, Ether O, N

References

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